

An In-depth Technical Guide on 4,5-Dimethylthiazole-2-thiol

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Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-thiol

Cat. No.: B372266

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the physicochemical properties of **4,5-Dimethylthiazole-2-thiol**, a compound of interest in various research and development domains.

Physicochemical Data

The fundamental molecular characteristics of **4,5-Dimethylthiazole-2-thiol** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

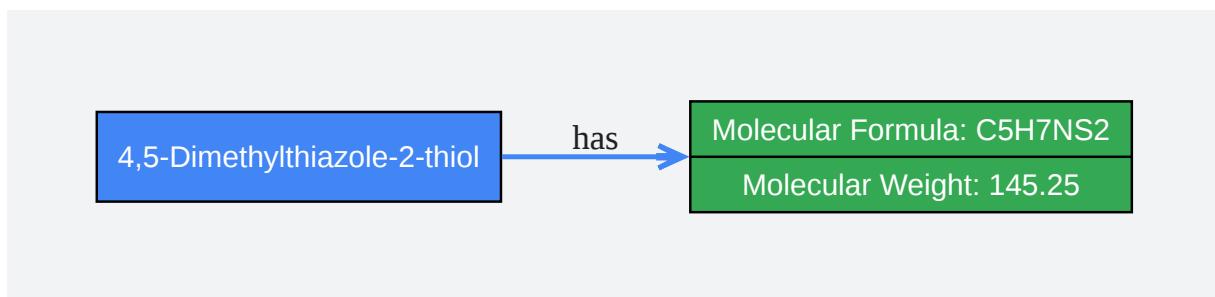
Property	Value
Molecular Formula	C5H7NS2
Molecular Weight	145.25 g/mol

Table 1: Key molecular properties of **4,5-Dimethylthiazole-2-thiol**.

The molecular formula of **4,5-Dimethylthiazole-2-thiol** is C5H7NS2.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its molecular weight is 145.25.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Figure 1: Relationship between chemical identity and molecular properties.

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